

Technical Validation Guide: Melting Point Determination of 3-Chloro-4-methylbenzotrile

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Compound of Interest

Compound Name: 3-Chloro-4-methylbenzotrile

CAS No.: 21423-81-4

Cat. No.: B1583252

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CAS: 21423-81-4 | Formula: C₈H₆ClN | Mol.[1] Weight: 151.59 g/mol [2]

Executive Summary & Critical Analysis

The Standard: The thermodynamically stable melting point (MP) range for pure **3-Chloro-4-methylbenzotrile** is 45–48 °C [1].

The Challenge: This compound is classified as a "low-melting solid." Its proximity to ambient temperature (especially in industrial environments) makes it susceptible to supercooling and sintering. Unlike high-melting crystalline solids, validation of this compound requires strict thermal history control. A reported MP below 44°C often indicates not just solvent occlusion, but specific contamination with its synthetic precursor, 3-chloro-4-methylaniline, which melts at ~25°C.

The Directive: This guide compares the target compound against its structural isomers and precursors to establish MP as a primary quality attribute (PQA). It validates the Automated Optoelectronic Detection (DSC/Digital) method against the Manual Capillary Method, providing a definitive protocol for researchers.

Comparative Material Characterization

To validate the identity and purity of **3-Chloro-4-methylbenzotrile**, one must distinguish it from its closest "chemical alternatives"—its isomers and precursors. The melting point is a

rapid discriminator for these species.

Table 1: Thermal Properties of Target vs. Chemical Alternatives

Compound	Role	CAS No.[2][3] [4][5][6][7][8] [9]	Melting Point Range	Discrimination Logic
3-Chloro-4-methylbenzonitrile	Target	21423-81-4	45 – 48 °C	Reference Standard
3-Chloro-2-methylbenzonitrile	Regioisomer	54454-12-5	34 – 36 °C [2]	Significant depression (>10°C). Indicates isomerization during synthesis.
3-Chloro-4-methylaniline	Precursor	95-74-9	22 – 25 °C [3]	Liquid/Slush at RT.[4] Presence causes "wet" crystal appearance.
3-Fluoro-4-methylbenzonitrile	Analog	170572-49-3	47 – 51 °C [4]	Overlaps. MP cannot distinguish; requires NMR/MS validation.

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Technical Insight: If your sample melts between 30–40°C, do not assume it is wet target material. It is statistically probable to be the 2-methyl isomer or a eutectic mixture with the aniline precursor.

Methodological Comparison: DSC vs. Capillary

For a low-melting solid like **3-Chloro-4-methylbenzotrile**, the choice of method drastically affects the reported value due to the "thermal lag" effect.

Table 2: Performance Comparison of Validation Methods

Feature	Method A: Differential Scanning Calorimetry (DSC)	Method B: Capillary (Optoelectronic)
Principle	Measures heat flow (Endothermic onset).	Measures light transmission (Clear point).
Precision	±0.1 °C	±0.5 – 1.0 °C
Suitability	Gold Standard for purity analysis.	Routine QC for identity confirmation.
Bias	Reports Onset Temperature (Lower).	Reports Clear Point (Higher).
Sample Prep	Hermetically sealed pan (prevents sublimation).	Open/Vented capillary (risk of sublimation).
Recommendation	Use for Validation/CoA generation.	Use for In-process checks.

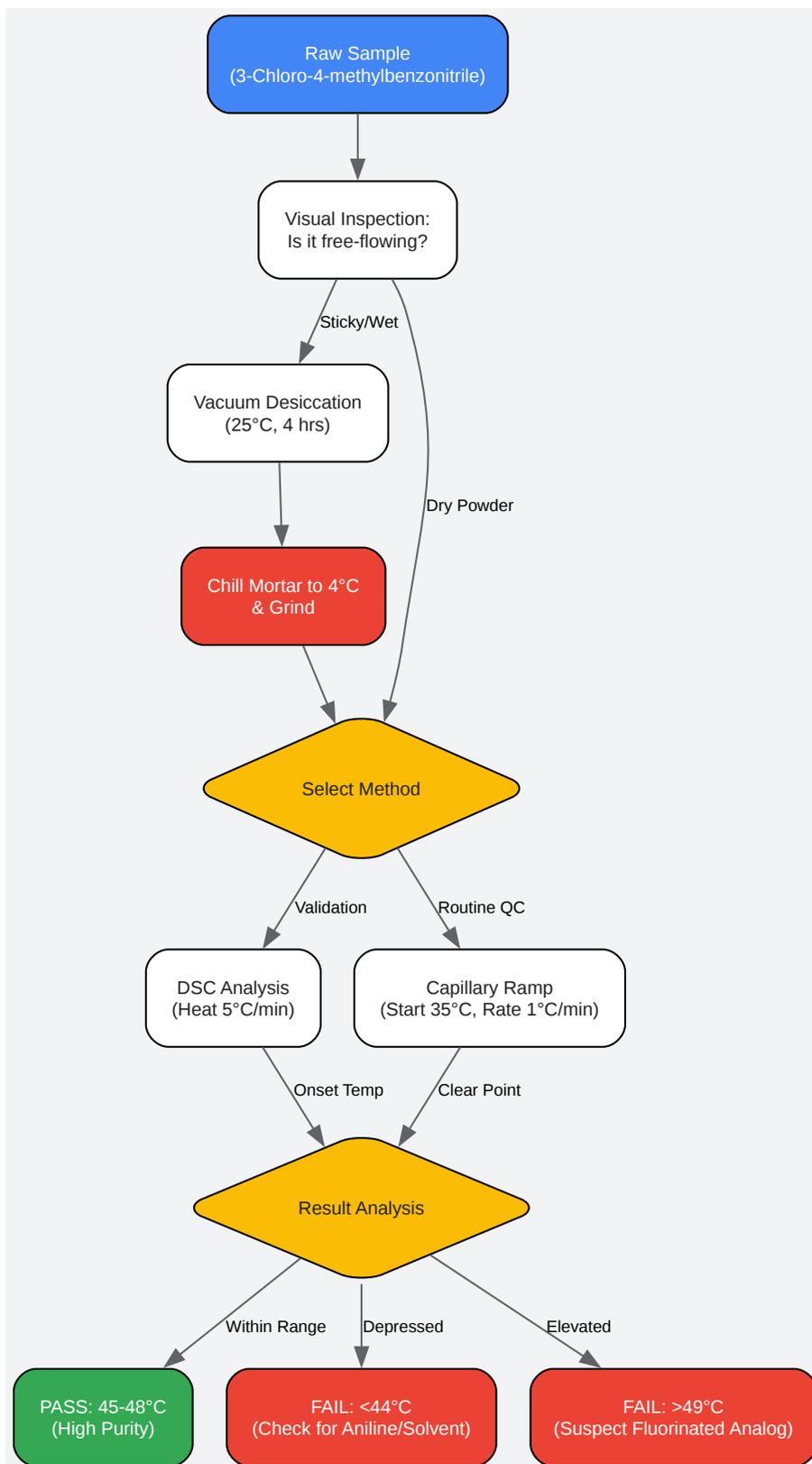
Validated Experimental Protocol

Objective: Accurate MP determination minimizing "sintering" errors.

Phase 1: Sample Preparation (Crucial)

- Step 1 (Drying): Dry the sample in a vacuum desiccator over P_2O_5 for 4 hours. Do not use heat, as the compound may sublime or sinter near 40°C .
- Step 2 (Comminution): If the sample is caked, chill the mortar and pestle to 4°C before grinding. Grinding a 45°C melting solid at room temperature generates enough frictional heat to melt the surface, causing "sticky" flow errors.
- Step 3 (Loading): Pack the capillary to a height of 2–3 mm. Tap gently. Avoid "ramming" the sample, which induces lattice strain.

Phase 2: Experimental Workflow (DOT Visualization)



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Figure 1: Decision tree for the thermal validation of **3-Chloro-4-methylbenzotrile**, accounting for common failure modes.

Phase 3: The Heating Ramp (The "1°C Rule")

For the capillary method, the ramp rate is the most common source of error.

- Rapid Ramp: Heat quickly to 35°C.
- Equilibration: Hold at 35°C for 1 minute.
- Critical Ramp: Increase temperature at 1.0 °C/min.
 - Why? Faster rates (e.g., 5°C/min) will cause the thermometer to read higher than the sample's actual temperature (thermal lag), resulting in a false pass (e.g., reading 46°C when the sample actually melted at 44°C).
- Observation: Record the Meniscus Point (first liquid formation) and Clear Point (complete transparency).

Troubleshooting & Interferences

The "Oiling Out" Phenomenon

If the sample turns into droplets on the capillary walls at 30–35°C rather than forming a distinct meniscus, this is not melting. This is "oiling out" due to:

- Residual Solvent: Toluene or Hexane trapped in the lattice.
- Eutectic Impurity: Significant contamination with 3-chloro-4-methylaniline. Corrective Action: Recrystallize from Methanol/Water (80:20) and dry under high vacuum.

Polymorphism

While **3-Chloro-4-methylbenzotrile** is generally stable, rapid cooling from the melt (e.g., after a synthesis workup) can create a metastable glass.

- Observation: A glass transition (

) may appear in DSC around -10°C to 0°C .

- Protocol: If this occurs, anneal the sample at 30°C for 1 hour to restore crystallinity before MP determination.

References

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